

Application Notes and Protocols for the Chiral Separation of 2-Phenylethanol Enantiomers

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Compound of Interest

Compound Name: 2-Phenylethanol

Cat. No.: B073330

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Phenylethanol (PEA) is a chiral alcohol with significant applications in the fragrance, cosmetic, and pharmaceutical industries. The enantiomers of **2-phenylethanol**, (R)-(+)-**2-phenylethanol** and (S)-(-)-**2-phenylethanol**, often exhibit different biological activities and sensory properties. Therefore, the ability to separate and quantify these enantiomers is crucial for quality control, regulatory compliance, and the development of enantiomerically pure products. This document provides detailed application notes and protocols for the chiral separation of **2-phenylethanol** enantiomers using High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), and Supercritical Fluid Chromatography (SFC).

Data Presentation

The following tables summarize the quantitative data for the chiral separation of **2-phenylethanol** enantiomers using different chromatographic techniques, allowing for easy comparison of their performance.

Table 1: High-Performance Liquid Chromatography (HPLC)

Chiral Stationary Phase	Mobile Phase	Flow Rate (mL/min)	Resolution (Rs)	Separation Factor (α)	Analysis Time (min)
Chiralcel OD-H	n-Hexane / 2-Propanol (90:10, v/v)	1.0	> 1.5	~1.2	< 15
Lux Cellulose-3	n-Heptane / 2-Propanol / TFA (98.7:1.3:0.15, v/v/v)	1.0	Baseline Separation	Not Reported	< 20

Table 2: Gas Chromatography (GC)

Chiral Stationary Phase	Carrier Gas	Temperature Program	Resolution (Rs)	Separation Factor (α)	Analysis Time (min)
CP Chirasil-DEX CB	Hydrogen	80°C → 140°C at 10°C/min; 140°C → 200°C at 5°C/min	> 2.0	> 1.1	~15

Table 3: Supercritical Fluid Chromatography (SFC)

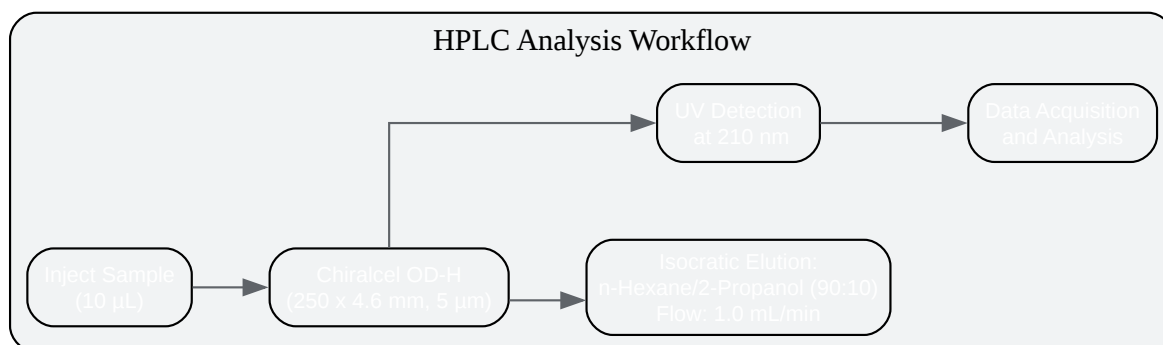
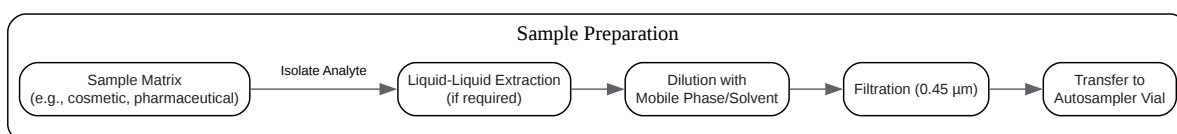
Chiral Stationary Phase	Mobile Phase	Flow Rate (mL/min)	Resolution (Rs)	Separation Factor (α)	Analysis Time (min)
Polysaccharide-based CSPs	CO ₂ / Methanol (gradient)	3.0 - 4.0	Generally > 1.5	Varies with CSP	< 10

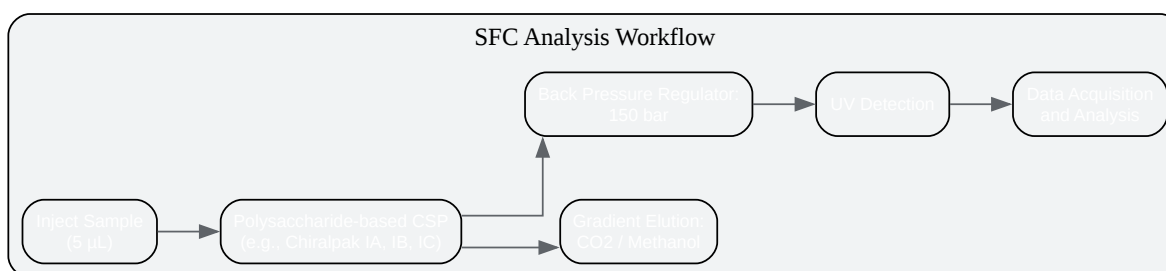
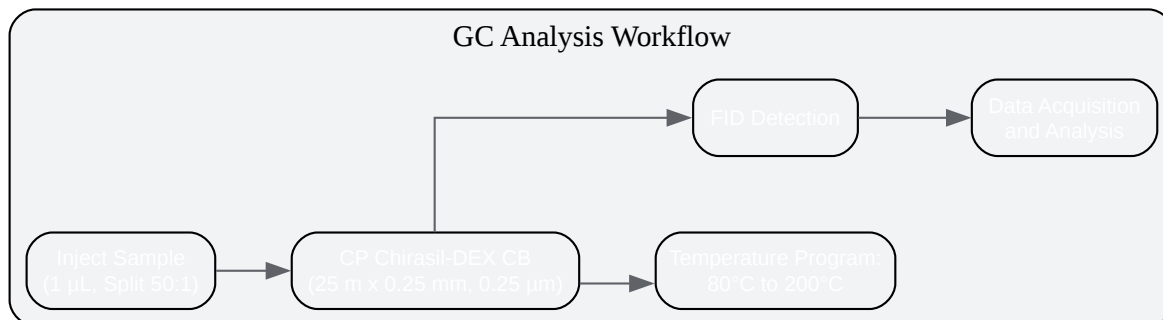
Experimental Protocols

Detailed methodologies for the key experiments are provided below. These protocols are intended as a starting point and may require optimization for specific applications.

Sample Preparation Workflow

A general workflow for sample preparation prior to chromatographic analysis is outlined below.





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